

PART 1: Core Compound Profile & Foundational Chemistry

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Compound of Interest

Compound Name: *Erythromycin gluceptate*

CAS No.: 23067-13-2

Cat. No.: B123841

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Erythromycin Gluceptate (CAS: 23067-13-2) is the glucoheptonate salt of erythromycin, a macrolide antibiotic derived from the bacterium *Saccharopolyspora erythraea* (formerly *Streptomyces erythraeus*). The salt formation significantly enhances the aqueous solubility of the parent erythromycin base, making it suitable for intravenous administration, a critical application for treating severe infections where oral administration is not feasible.

Chemical and Physical Properties:

Property	Data	Source
CAS Number	23067-13-2	N/A
Molecular Formula	C44H81NO21	N/A
Molecular Weight	960.1 g/mol	N/A
Appearance	White or slightly yellow, hygroscopic powder.	
Solubility	Freely soluble in water and alcohol.	

Understanding the hygroscopic nature of this compound is paramount for laboratory handling and formulation. Improper storage can lead to water absorption, affecting the compound's stability and the accuracy of weighing for experimental use. All work should be conducted in a controlled humidity environment or with appropriate desiccants.

Mechanism of Action: A Molecular Perspective

The therapeutic efficacy of **Erythromycin Gluceptate** is dictated by the erythromycin molecule. Its mechanism of action is a classic example of protein synthesis inhibition in bacteria.

- **Dissociation:** Upon administration, **Erythromycin Gluceptate** readily dissociates, releasing the active erythromycin base into the circulation.
- **Target Binding:** Erythromycin binds reversibly to the P-site of the 50S subunit of the bacterial ribosome. This binding site is crucial for the elongation phase of protein synthesis.
- **Inhibition of Translocation:** The presence of erythromycin physically obstructs the path of the growing polypeptide chain, effectively halting the translocation process where the ribosome moves along the mRNA. This leads to a premature dissociation of the peptidyl-tRNA from the ribosome.
- **Bacteriostatic Effect:** The net result is the cessation of bacterial protein synthesis, which inhibits bacterial growth and replication, a bacteriostatic effect. At higher concentrations, it can be bactericidal for some highly susceptible strains.



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Caption: Mechanism of action of **Erythromycin Gluceptate**.

PART 2: Analytical Protocols & Quality Control

Rigorous analytical chemistry is the bedrock of reliable research. For **Erythromycin Gluceptate**, High-Performance Liquid Chromatography (HPLC) coupled with UV detection is the gold standard for identity, purity, and assay determination.

Protocol: HPLC-UV Assay for Erythromycin Gluceptate

This protocol is designed to be a self-validating system, incorporating system suitability tests to ensure data integrity.

1. Instrumentation & Materials:

- HPLC System with a variable wavelength UV detector (e.g., Agilent 1260 Infinity II, Waters Alliance).
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- **Erythromycin Gluceptate** Certified Reference Standard (CRS).
- Acetonitrile (HPLC Grade).
- Dipotassium hydrogen phosphate (K₂HPO₄).
- Phosphoric acid.
- Deionized water (18.2 MΩ·cm).

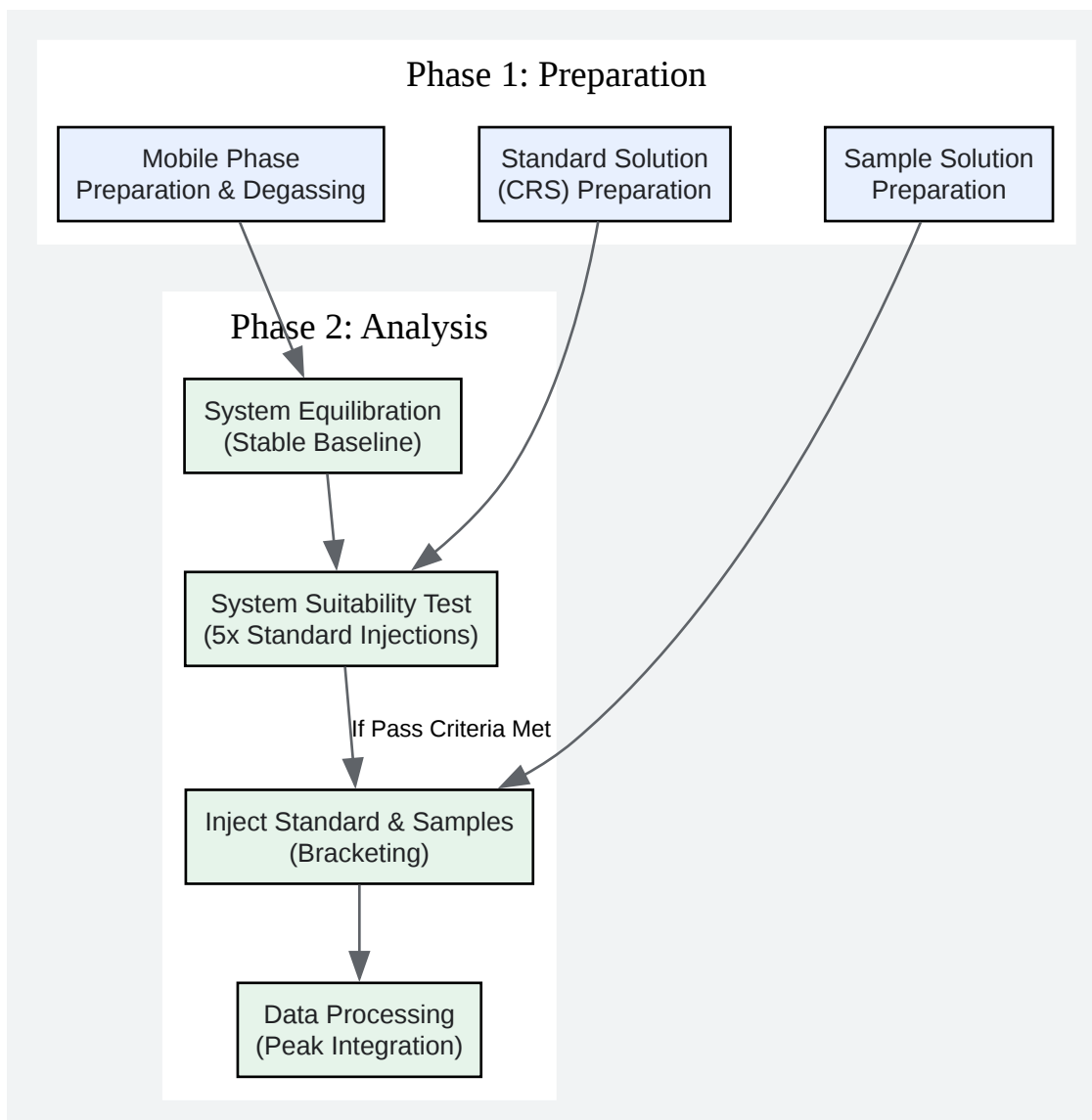
2. Chromatographic Conditions:

- **Mobile Phase:** A filtered and degassed mixture of Acetonitrile and a phosphate buffer (pH 8.0). The exact ratio (typically around 40:60 Acetonitrile:Buffer) should be optimized to achieve the desired retention time and resolution.
- **Flow Rate:** 1.0 mL/min.
- **Column Temperature:** 35°C. Maintaining a constant temperature is critical for reproducible retention times.
- **Detection Wavelength:** 215 nm.
- **Injection Volume:** 20 µL.

3. Preparation of Solutions:

- **Phosphate Buffer (pH 8.0):** Dissolve an appropriate amount of dipotassium hydrogen phosphate in deionized water to make a 0.05 M solution. Adjust the pH to 8.0 using phosphoric acid.
- **Standard Solution (e.g., 0.5 mg/mL):** Accurately weigh ~25 mg of **Erythromycin Gluceptate** CRS into a 50 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- **Sample Solution:** Prepare the test sample in the same manner and at the same concentration as the Standard Solution.

4. Experimental Workflow:



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